

An In-Depth Technical Guide to the Toxicological Assessment of 4-Octadecylmorpholine

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Compound of Interest

Compound Name: 4-Octadecylmorpholine

CAS No.: 16528-77-1

Cat. No.: B093300

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For Researchers, Scientists, and Drug Development Professionals

Preamble: Navigating the Data Gap for 4-Octadecylmorpholine

As a Senior Application Scientist, it is imperative to begin this guide with a statement on the current state of toxicological data for **4-Octadecylmorpholine** (CAS No. 16528-77-1). A thorough review of publicly available scientific literature and regulatory databases reveals a significant lack of specific toxicological studies for this long-chain derivative of morpholine. Direct extrapolation of data from the parent compound, morpholine, is scientifically unsound due to the substantial differences in physicochemical properties conferred by the C18 alkyl chain. This octadecyl group is expected to drastically alter the absorption, distribution, metabolism, and excretion (ADME) profile, and consequently, the toxicological properties of the molecule.

Therefore, this guide is structured to provide a scientifically rigorous framework for the comprehensive toxicological evaluation of **4-Octadecylmorpholine**. It will leverage established international testing guidelines to outline the necessary studies for a thorough safety

assessment. We will begin by examining the known physicochemical properties of **4-Octadecylmorpholine** and the toxicological profile of its core structure, morpholine, to provide context. The core of this document will then present a detailed roadmap of recommended toxicological studies, complete with methodologies and data interpretation insights.

Physicochemical Characterization of 4-Octadecylmorpholine

A fundamental understanding of a compound's physicochemical properties is the cornerstone of any toxicological assessment, as it informs potential routes of exposure, bioavailability, and distribution in biological systems.

Property	Value	Source
Molecular Formula	C22H45NO	PubChem
Molecular Weight	339.61 g/mol	Sigma-Aldrich
CAS Number	16528-77-1	PubChem
Appearance	Not specified, likely a waxy solid or viscous liquid at room temperature	Inferred from structure
Melting Point	~25 °C	Smolecule[1]
Boiling Point	~200 °C at 4 Torr	Smolecule[1]
Water Solubility	Expected to be low due to the long hydrophobic octadecyl chain	Inferred from structure
Log Kow (Octanol-Water Partition Coefficient)	Not experimentally determined, but predicted to be high	Inferred from structure

The long alkyl chain suggests that **4-Octadecylmorpholine** will be highly lipophilic, indicating a potential for absorption through the skin and accumulation in fatty tissues. Its low predicted water solubility will influence its environmental fate and its behavior in aqueous biological media.

Toxicological Profile of Structurally Related Compounds: Morpholine

While not directly applicable, understanding the toxicology of the parent heterocycle, morpholine, can highlight potential hazards associated with this chemical class. Morpholine is a versatile industrial chemical used as a corrosion inhibitor, solvent, and in the synthesis of other chemicals.

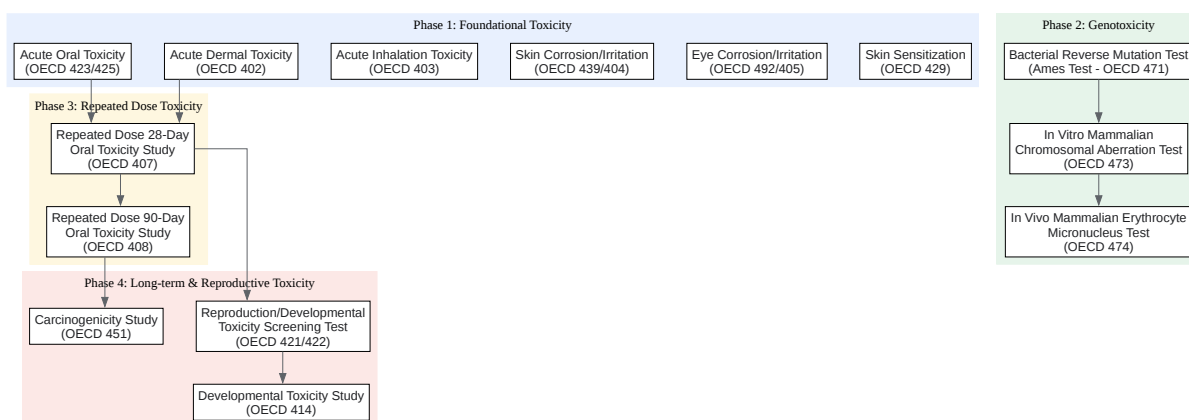
It is crucial to reiterate that the following data for morpholine should not be used as a surrogate for **4-Octadecylmorpholine** data but rather as a guide for potential endpoints of concern.

Toxicological Endpoint	Key Findings for Morpholine
Acute Oral Toxicity	Harmful if swallowed. LD50 in rats is reported as 1,050 mg/kg to 1,900 mg/kg.[2][3] Classified as Category 4 by WHMIS.[2]
Acute Dermal Toxicity	Toxic in contact with skin. LD50 in rabbits is approximately 500 mg/kg.[2][3] Classified as Category 3 by WHMIS.[2]
Acute Inhalation Toxicity	Toxic if inhaled.[3] LC50 values in rats are in the range of 8000-28,500 mg/m ³ . [4]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.[3] [5] Classified as Category 1A for skin corrosion. [2]
Serious Eye Damage/Irritation	Causes serious eye damage.[3] Classified as Category 1.[2]
Genotoxicity	Generally considered not mutagenic in bacterial reverse mutation assays (Ames test).[4] However, some evidence of weak genotoxicity in other in vitro systems has been reported.[6]
Carcinogenicity	Not classifiable as to its carcinogenicity to humans (IARC Group 3).[6] There is inadequate evidence for carcinogenicity in experimental animals.[4][6]
Reproductive/Developmental Toxicity	Suspected of damaging fertility or the unborn child.[7] No definitive conclusions from available studies.

The primary hazards associated with morpholine are its corrosive nature and its acute toxicity via oral, dermal, and inhalation routes. The genotoxic and carcinogenic potential appears to be low. For **4-Octadecylmorpholine**, the addition of the long alkyl chain may mitigate the corrosive properties but could introduce other toxicities related to its surface-active properties or potential for bioaccumulation.

Recommended Toxicological Evaluation of 4-Octadecylmorpholine: A Phased Approach

A comprehensive toxicological evaluation should follow a stepwise approach, starting with acute toxicity and moving towards more complex endpoints like chronic toxicity and carcinogenicity. The following testing strategy is based on internationally recognized OECD Guidelines for the Testing of Chemicals.[8][9]



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Caption: A phased approach to the toxicological evaluation of **4-Octadecylmorpholine**.

Phase 1: Foundational Toxicity Studies

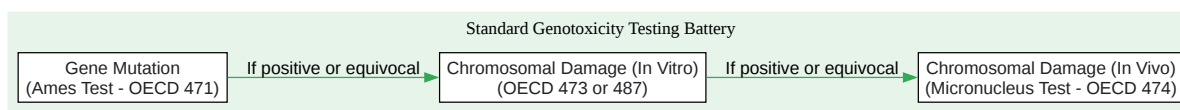
This initial phase aims to characterize the acute hazards of **4-Octadecylmorpholine**.

- Guideline: OECD Test Guideline 423 (Acute Toxic Class Method) or 425 (Up-and-Down Procedure).[\[10\]](#)[\[11\]](#)
- Rationale: To determine the intrinsic toxicity of the substance after a single oral administration and to obtain information on the dose-response relationship. This information is crucial for classification and labeling and for selecting dose levels for repeated-dose studies.
- Experimental Protocol (OECD 423):
 - Test Animals: Healthy, young adult rodents (usually rats), single sex (typically females).
 - Housing: House animals individually or in small groups with controlled temperature, humidity, and light cycle. Provide standard diet and water ad libitum.
 - Dose Administration: Administer the test substance in a single dose by gavage. The substance should be dissolved or suspended in a suitable vehicle (e.g., corn oil, considering its lipophilicity).
 - Dose Levels: Start with a predetermined dose (e.g., 300 mg/kg). The subsequent dose levels (e.g., 2000 mg/kg) depend on the outcome of the initial dose group.
 - Procedure: Use a stepwise procedure with 3 animals per step. The outcome of each step determines the next step.
 - Observations: Observe animals for mortality, clinical signs of toxicity (changes in skin, fur, eyes, behavior, etc.), and body weight changes for at least 14 days.[\[10\]](#)
 - Necropsy: Perform a gross necropsy on all animals at the end of the observation period.
 - Endpoint: Estimation of the LD50 (median lethal dose) and identification of the toxic class.

- Guideline: OECD Test Guideline 439 (In Vitro Skin Irritation) and 492 (Reconstructed human Cornea-like Epithelium test method). If in vitro results are inconclusive, in vivo studies (OECD 404 and 405) may be considered.
- Rationale: To assess the potential of **4-Octadecylmorpholine** to cause local irritation or corrosion upon contact with skin and eyes. Given the expected surfactant properties, this is a critical endpoint.
- Experimental Protocol (OECD 439 - In Vitro):
 - Test System: Reconstituted human epidermis model.
 - Procedure: Apply the test substance topically to the tissue surface.
 - Exposure: Expose the tissue to the substance for a defined period.
 - Endpoint: Measure cell viability using a quantitative method (e.g., MTT assay). A reduction in cell viability below a certain threshold indicates an irritant potential.

Phase 2: Genotoxicity Assessment

This phase evaluates the potential of **4-Octadecylmorpholine** to induce genetic mutations or chromosomal damage.



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Caption: A standard workflow for genotoxicity assessment.

- Guideline: OECD Test Guideline 471.

- Rationale: To detect gene mutations (point mutations) induced by the test substance. It is a widely used initial screening test for genotoxicity.
- Experimental Protocol:
 - Test System: Strains of *Salmonella typhimurium* and *Escherichia coli* with specific mutations that render them unable to synthesize an essential amino acid.
 - Metabolic Activation: Conduct the test with and without an exogenous metabolic activation system (S9 mix) to mimic mammalian metabolism.
 - Procedure: Expose the bacterial strains to various concentrations of **4-Octadecylmorpholine**.
 - Endpoint: Count the number of revertant colonies (colonies that have regained the ability to grow in the absence of the essential amino acid). A significant, dose-related increase in revertant colonies indicates a mutagenic potential.

Phase 3: Repeated Dose Toxicity

This phase assesses the effects of sub-chronic exposure to **4-Octadecylmorpholine**.

- Guideline: OECD Test Guideline 407.[\[9\]](#)
- Rationale: To provide information on the potential health hazards likely to arise from repeated exposure over a relatively short period. It helps to identify target organs and to establish a No-Observed-Adverse-Effect Level (NOAEL).
- Experimental Protocol:
 - Test Animals: Rodents (usually rats), with at least 5 animals of each sex per dose group.
 - Dose Administration: Administer the test substance daily by gavage for 28 days.
 - Dose Levels: At least three dose levels and a control group. Dose levels are selected based on the results of acute toxicity studies.
 - Observations: Monitor clinical signs, body weight, food and water consumption daily.

- Clinical Pathology: At the end of the study, collect blood for hematology and clinical chemistry analysis.
- Pathology: Conduct a full gross necropsy on all animals. Weigh major organs. Collect a comprehensive set of tissues for histopathological examination.
- Endpoint: Identification of target organs, characterization of the dose-response relationship, and determination of the NOAEL.

Phase 4: Long-Term and Reproductive Toxicity

If the results from the previous phases and the intended use of the compound warrant it, further long-term studies may be necessary.

- Guideline: OECD Test Guideline 421 or 422.[\[9\]](#)
- Rationale: To provide initial information on the potential effects on male and female reproductive performance such as gonadal function, mating behavior, conception, development of the conceptus, and parturition.
- Experimental Protocol (OECD 421):
 - Test Animals: Rats, with groups of males and females.
 - Dose Administration: Administer the substance to males for four weeks and to females for two weeks prior to mating, during mating, gestation, and lactation.
 - Endpoints: Evaluate effects on mating performance, fertility, length of gestation, litter size, and pup viability and growth. Conduct gross necropsy and histopathology on the parent animals.

Ecotoxicological Assessment

Given the potential for environmental release, an assessment of the ecotoxicity of **4-Octadecylmorpholine** is also warranted, especially considering its expected low water solubility and high lipophilicity, which suggest a potential for persistence and bioaccumulation. Key studies would include:

- Toxicity to aquatic organisms: Acute toxicity to fish (OECD 203), daphnia (OECD 202), and algae (OECD 201).
- Ready Biodegradability: (OECD 301) to assess its persistence in the environment.

Conclusion

The toxicological profile of **4-Octadecylmorpholine** is currently undefined. This guide provides a comprehensive and scientifically sound framework for its evaluation, based on established international guidelines. The lipophilic nature of this compound suggests that dermal absorption and bioaccumulation are key considerations. A phased testing approach, starting with acute toxicity and progressing to repeated-dose and reproductive toxicity studies, is recommended to build a complete safety profile. The insights gained from such a program are essential for any risk assessment and for ensuring the safe handling and use of this compound in research and development.

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